Chlorocholine Chloride-d9 CAS number and molecular weight.

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Compound of Interest	
Compound Name:	*Chlorocholine Chloride-d9*
CAS No.:	*1219257-11-0*
Cat. No.:	*B582128*

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An In-Depth Technical Guide to **Chlorocholine Chloride-d9** for Advanced Analytical Applications

Introduction

Chlorocholine Chloride, commonly known as Chlormequat, is a widely utilized plant growth regulator that works by inhibiting the biosynthesis of gibberellins, leading to controlled plant stature and improved crop yields.[1][2][3] The increasing use of Chlormequat in agriculture necessitates highly accurate and reliable methods for its quantification in various matrices, from environmental samples to food products. This guide provides a comprehensive technical overview of **Chlorocholine Chloride-d9**, the stable isotope-labeled (SIL) analogue of Chlormequat. As a Senior Application Scientist, this document is structured to provide researchers, analytical chemists, and drug development professionals with the fundamental properties, core application principles, and field-proven protocols necessary for the effective use of this critical internal standard.

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Part 1: Core Physicochemical Properties and Identification

The utility of any analytical standard begins with its unambiguous identification and characterization. **Chlorocholine Chloride-d9** is structurally identical to its parent compound, with the exception that the nine hydrogen atoms on the three methyl groups of the quaternary amine have been replaced with deuterium. This substitution is fundamental to its application in mass spectrometry, as it results in a distinct mass shift while preserving near-identical physicochemical behavior.

Table 1: Key Identifiers and Properties of **Chlorocholine Chloride-d9**

Property	Value	Source(s)
CAS Number	1219257-11-0	[4][5][6][7]
Molecular Formula	$C_5H_4D_9Cl_2N$	[5][6]
Molecular Weight	167.12 g/mol	[1][5][6][7][8]
Monoisotopic Mass	166.099 Da	[7][8]
Synonyms	(2-Chloroethyl)trimethylammonium Chloride-d9; Chlormequat-d9; 2-Chloro-N,N,N-trimethylethanaminium Chloride-d9	[5]
Unlabeled CAS	999-81-5	[1][7]
Isotopic Purity	Typically ≥98 atom % D	[9]

The high isotopic purity (atom percent deuterium) is a critical quality attribute, ensuring a minimal contribution to the signal of the unlabeled analyte and thus maintaining the accuracy of quantification.

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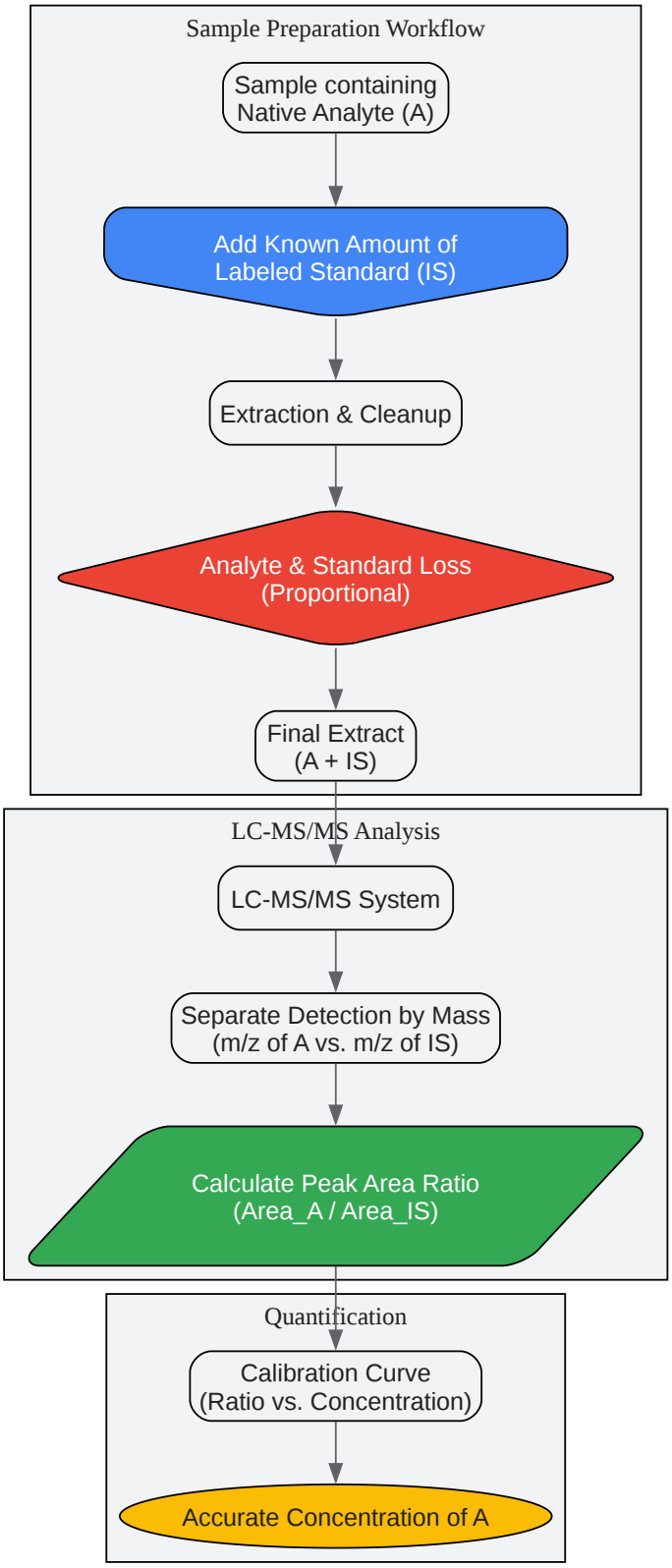
Part 2: The Principle of Isotope Dilution Mass Spectrometry

The primary application of **Chlorocholine Chloride-d9** is as an internal standard in isotope dilution mass spectrometry (IDMS). This technique is the gold standard for quantitative analysis due to its superior accuracy and precision.

The core principle rests on the addition of a known quantity of the stable isotope-labeled standard (**Chlorocholine Chloride-d9**) to a sample prior to any extraction or cleanup steps. Because the labeled standard and the native analyte (Chlormequat) exhibit virtually identical chemical and physical properties, any loss of analyte during sample processing will be mirrored by a proportional loss of the internal standard.

The mass spectrometer distinguishes between the native analyte and the labeled standard based on their mass-to-charge (m/z) ratio. Quantification is then based on the ratio of the signal from the native analyte to that of the labeled standard. This ratiometric measurement effectively cancels out variations in sample recovery and mitigates matrix effects—signal suppression or enhancement caused by co-eluting compounds from the sample matrix. The use of a stable isotope-labeled internal standard is a self-validating system that significantly enhances the trustworthiness and reproducibility of results, particularly in complex matrices like food or environmental samples.[10]

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Caption: Isotope Dilution Mass Spectrometry Workflow.

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Part 3: Experimental Protocol for Chlormequat Quantification

This section details a robust protocol for the quantification of Chlormequat in a plant matrix (e.g., wheat grain) using **Chlorocholine Chloride-d9** as an internal standard with LC-MS/MS.

1. Objective: To accurately determine the concentration of Chlormequat chloride in a complex plant matrix, correcting for matrix effects and procedural losses.

2. Materials and Reagents:

- Chlorocholine Chloride (Chlormequat) analytical standard
- **Chlorocholine Chloride-d9** (Internal Standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid
- Ultrapure water
- Magnesium sulfate (anhydrous)
- Sodium chloride

3. Preparation of Stock and Working Solutions:

- Analyte Stock (1 mg/mL): Accurately weigh 10 mg of Chlormequat chloride standard and dissolve in 10 mL of methanol.
- Internal Standard Stock (100 µg/mL): Dissolve 1 mg of **Chlorocholine Chloride-d9** in 10 mL of methanol. The lower concentration reflects its use as a spiking solution.
- Calibration Standards: Prepare a series of calibration standards by serial dilution of the analyte stock solution in a suitable solvent (e.g., 90:10 water:acetonitrile). A typical range would be 1 to 500 ng/mL.

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- Internal Standard Spiking Solution (1 µg/mL): Dilute the IS stock solution. Each sample will be spiked with this solution to achieve a consistent final concentration (e.g., 50 ng/mL in the final extract).

4. Sample Preparation (Modified QuEChERS):

- Weigh 5 g of homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of ultrapure water and vortex for 1 minute to rehydrate the sample.
- Spike with Internal Standard: Add 50 µL of the 1 µg/mL IS spiking solution to the sample.
- Add 10 mL of acetonitrile with 1% formic acid.
- Add QuEChERS salts (e.g., 4 g $MgSO_4$, 1 g NaCl).
- Immediately cap and shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Take an aliquot of the supernatant (acetonitrile layer) and filter through a 0.22 µm syringe filter into an autosampler vial for analysis.

5. LC-MS/MS Instrumentation and Conditions:

- LC System: UHPLC system.
- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) column is preferred for retaining this polar compound.
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: A suitable gradient starting at high organic content (e.g., 95% B) and ramping down to elute the polar analyte.

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- Mass Spectrometer: Triple Quadrupole Mass Spectrometer (QqQ) operating in Multiple Reaction Monitoring (MRM) mode.
- Ionization: Electrospray Ionization, Positive Mode (ESI+).
- MRM Transitions (Example):
  - Chlormequat: Q1: 122.1 -> Q3: 58.1 (quantifier), 63.1 (qualifier)
  - **Chlorocholine Chloride-d9**: Q1: 131.1 -> Q3: 66.1 (quantifier)

6. Data Analysis and Quantification:

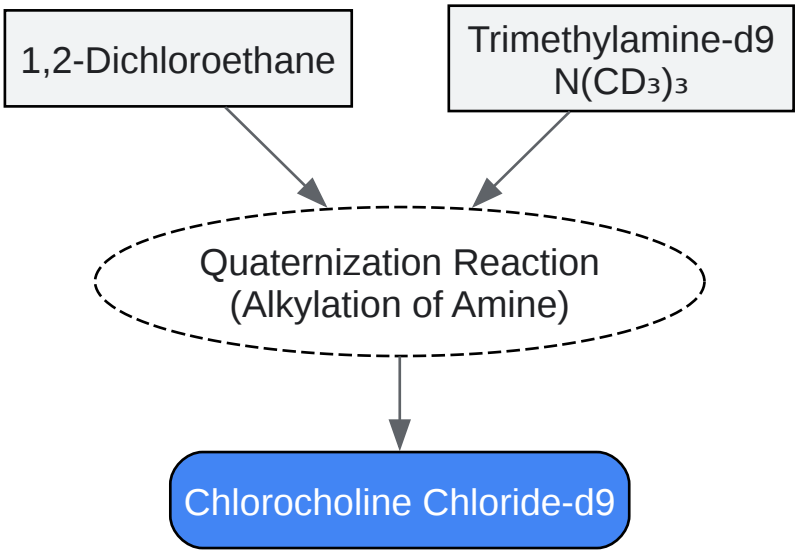
- Integrate the peak areas for both the Chlormequat and **Chlorocholine Chloride-d9** MRM transitions.
- Calculate the peak area ratio (Area of Chlormequat / Area of **Chlorocholine Chloride-d9**) for each sample and calibration standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of Chlormequat in the samples by interpolating their peak area ratios from the linear regression of the calibration curve.

Part 4: Synthesis and Quality Considerations

While detailed proprietary synthesis methods are not publicly disclosed, a plausible synthetic route for **Chlorocholine Chloride-d9** can be inferred from established organic chemistry principles and patents for the unlabeled compound.[11] A common industrial method for producing Chlormequat involves the reaction of 1,2-dichloroethane with trimethylamine.

Therefore, the synthesis of the d9-labeled analogue would logically involve the reaction of 1,2-dichloroethane with trimethylamine-d9. Trimethylamine-d9 itself can be synthesized from deuterated starting materials.

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Caption: Plausible Synthetic Pathway for **Chlorocholine Chloride-d9**.

Key Quality Aspects for Researchers:

- Chemical Purity: Must be high (>98%) to ensure that the standard response is only from the compound of interest.
- Isotopic Purity: As mentioned, a high atom % D is crucial. The certificate of analysis should be consulted to confirm this value.
- Concentration Accuracy: The concentration of the supplied standard solution must be accurately known and traceable.

Part 5: Safety and Hazard Information

As a chemical reagent, **Chlorocholine Chloride-d9** should be handled with appropriate care in a laboratory setting.

- GHS Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin). [4][8]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection).[4][8]

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- Handling: Always handle in a well-ventilated area or fume hood. Use standard personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Storage: Store in a tightly sealed container in a cool, dry place as recommended by the manufacturer.

Conclusion

Chlorocholine Chloride-d9 is an indispensable tool for modern analytical science, enabling researchers to achieve the highest levels of accuracy in the quantification of the plant growth regulator Chlormequat. Its role as a stable isotope-labeled internal standard within an isotope dilution mass spectrometry framework provides a self-validating system that overcomes the challenges of sample loss and matrix interference. By understanding its fundamental properties and employing robust, validated protocols as outlined in this guide, scientists can generate highly reliable and defensible data critical for food safety, environmental monitoring, and regulatory compliance.

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